

# Protocols for handling and storage of butyl heptanoate in the lab

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## Compound of Interest

Compound Name: *Butyl heptanoate*

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## Application Notes and Protocols for Butyl Heptanoate

### Abstract

This document provides comprehensive application notes and detailed protocols for the safe handling, storage, and laboratory use of **butyl heptanoate**. It is intended for researchers, scientists, and professionals in the fields of chemistry and drug development. The protocols herein cover safety procedures, storage requirements, and common experimental methodologies involving this compound.

### Application Notes

**Butyl heptanoate** (CAS 5454-28-4) is an ester formed from the reaction of n-butanol and heptanoic acid.<sup>[1][2]</sup> It is a colorless to pale yellow liquid at room temperature, recognized by its characteristic fruity and herbaceous odor.<sup>[1][3]</sup> This property makes it a valuable synthetic flavoring agent in the food industry for products like candy and baked goods, and as a fragrance component in cosmetics and personal care products.<sup>[2][3][4]</sup> In a laboratory setting, it serves as a reagent or intermediate in organic synthesis. Its molecular structure consists of a butyl group attached to a heptanoate moiety, making it a medium-chain fatty acid ester.<sup>[1]</sup> It is soluble in most organic solvents but has limited solubility in water.<sup>[1][5]</sup>

### Physicochemical and Safety Data

Quantitative data regarding the properties and safety of **butyl heptanoate** are summarized below for easy reference.

## Physicochemical Properties

The key physical and chemical properties of **butyl heptanoate** are listed in Table 1.

Property	Value	References
Molecular Formula	C <sub>11</sub> H <sub>22</sub> O <sub>2</sub>	[1][2]
Molecular Weight	186.29 g/mol	[3][5]
Appearance	Colorless to pale yellow, clear liquid	[1][2][6]
Odor	Fruity, herbaceous, green, winey	[2][3]
Boiling Point	226 °C at 760 mmHg	[2][3][7]
Melting Point	-67.5 °C	[3][7][8]
Density	0.863 g/mL at 25 °C	[3][4][7]
Vapor Pressure	0.08 - 0.09 mmHg at 25 °C	[5][6][7]
Flash Point	87 °C (188.6 °F) - closed cup	[2]
Refractive Index	~1.421 - 1.426 at 20 °C	[2][3][8]
Solubility	Soluble in most organic solvents; limited solubility in water.	[1][5]

## Safety and Hazard Information

**Butyl heptanoate** is classified as a combustible liquid that can cause skin, eye, and respiratory irritation.[5][9][10] Adherence to safety protocols is crucial.

Hazard Class & Category	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritation, Category 2	!	Warning	H315: Causes skin irritation.[5][9][10]
Eye Irritation, Category 2	!	Warning	H319: Causes serious eye irritation.[5][9][10]
Specific target organ toxicity — single exposure, Category 3	!	Warning	H335: May cause respiratory irritation.[9][10]

Precautionary Statements	Description	References
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	[9][10]
	P264: Wash hands and skin thoroughly after handling.	[9][10]
	P271: Use only outdoors or in a well-ventilated area.	[9][10]
	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[9][10]
Response	P302+P352: IF ON SKIN: Wash with plenty of water.	[9][10]
	P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[9][10]
	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[9][10]
	P319: Get medical help if you feel unwell.	[9]
	P332+P317: If skin irritation occurs: Get medical help.	[9]
Storage	P403+P233: Store in a well- ventilated place. Keep container tightly closed.	[9][10]
	P405: Store locked up.	[9][10]

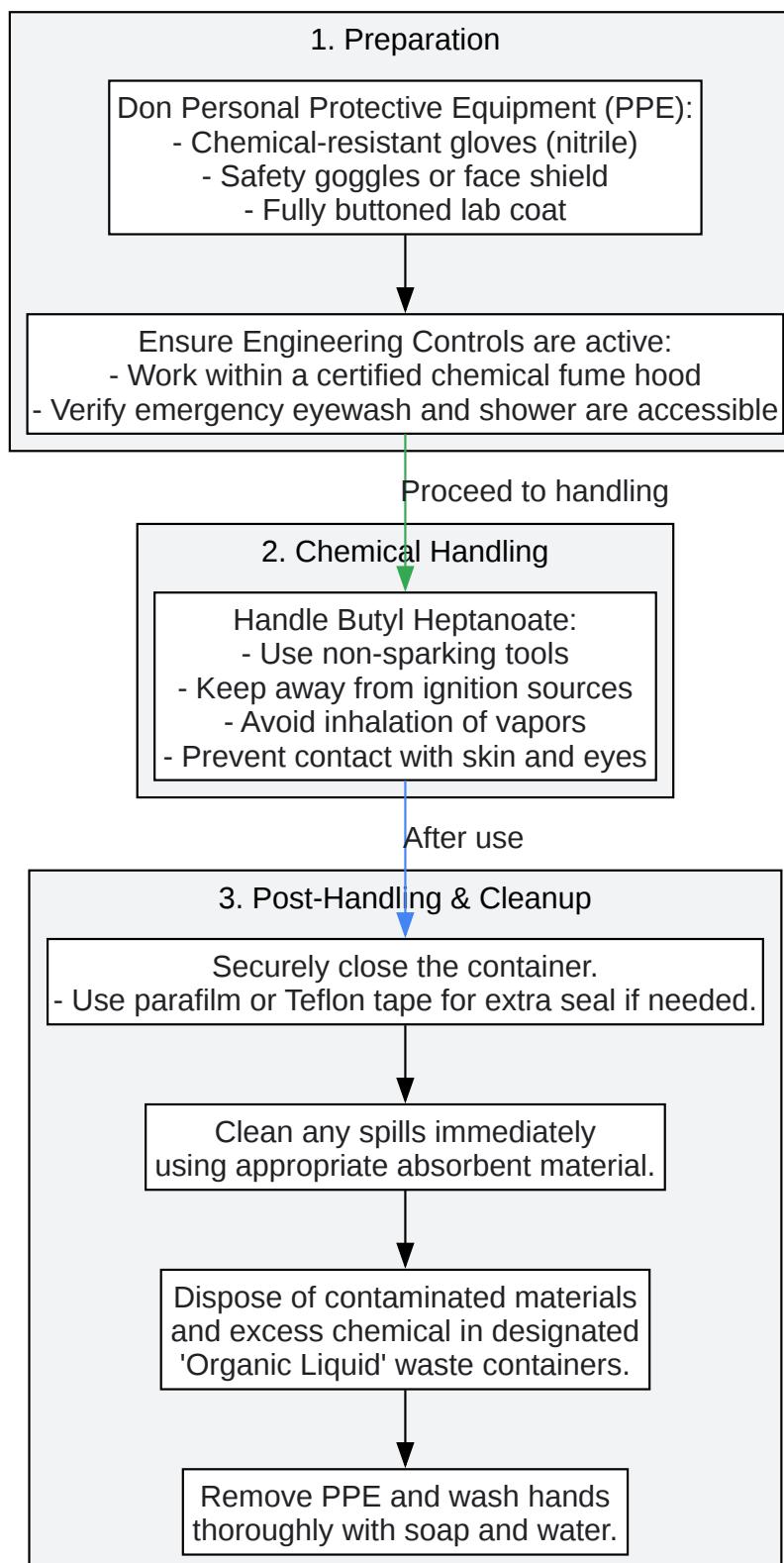
## Disposal

P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations. [9][10]

## Protocols for Handling and Storage

### Protocol for Safe Handling

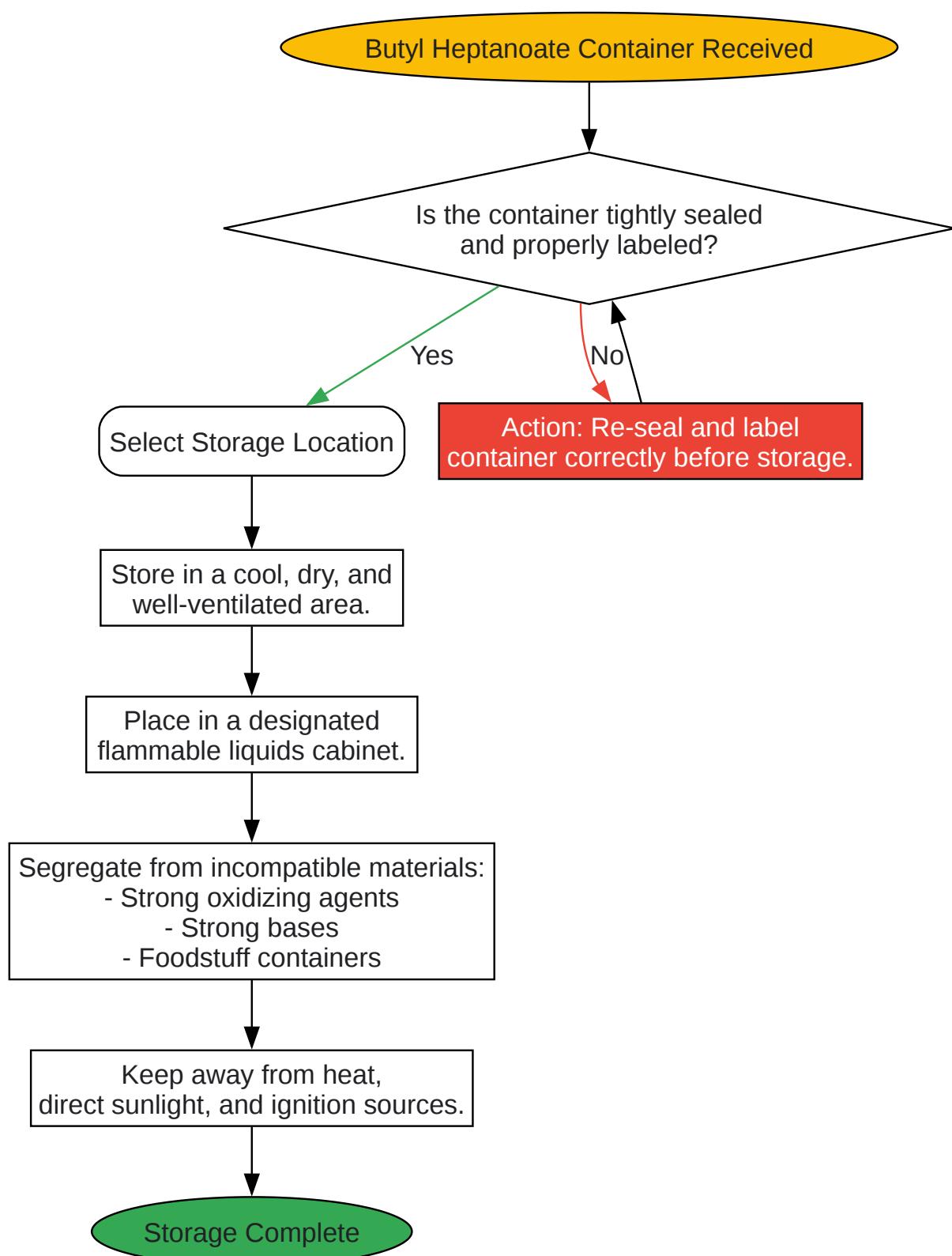
Due to its irritant nature and volatility, **butyl heptanoate** must be handled with care using appropriate engineering controls and personal protective equipment (PPE).[1][11]

[Click to download full resolution via product page](#)**Caption:** Workflow for the safe handling of **butyl heptanoate** in a lab setting.

- Engineering Controls: All work involving **butyl heptanoate** must be performed in a well-ventilated area, preferably inside a chemical fume hood to minimize inhalation exposure.[11]  
[12] Ensure safety showers and eyewash stations are unobstructed and functional.[11]
- Personal Protective Equipment (PPE): Always wear appropriate PPE.[11][13]
  - Eye Protection: Chemical splash goggles or a face shield are mandatory.[11]
  - Hand Protection: Chemical-resistant nitrile gloves are required. Inspect gloves for any defects before use.[11][13]
  - Body Protection: Wear a fully buttoned lab coat. A chemical-resistant apron is recommended for larger quantities.[11]
  - Footwear: Closed-toe shoes are required at all times in the laboratory.[11]
- Handling Practices: Avoid direct contact with skin and eyes.[9][10] Avoid breathing vapors.[9][10] Use non-sparking tools to prevent fire caused by electrostatic discharge.[9][10] Keep away from heat, sparks, and open flames.[14] After handling, wash hands thoroughly with soap and water.[11]

## Protocol for Safe Storage

Proper storage is essential to maintain the chemical's integrity and ensure laboratory safety.  
[11]

[Click to download full resolution via product page](#)**Caption:** Logical flow for the proper storage of **butyl heptanoate**.

- Containers: Store **butyl heptanoate** in tightly closed, properly labeled containers.[9][10][11]  
The container material should be chemically compatible.
- Location: The storage area must be cool, dry, and well-ventilated.[1][9][10]
- Flammability: As a combustible liquid, it should be stored in a designated flammable liquids cabinet.[14]
- Incompatibilities: Store apart from incompatible materials such as strong oxidizing agents and strong bases.[14] Do not store near foodstuff containers.[9][10]
- Environment: Keep containers away from direct sunlight, heat, and other sources of ignition. [1][11]

## Experimental Protocols

### Protocol for Synthesis via Fischer Esterification

This protocol describes the synthesis of **butyl heptanoate** from butanol and heptanoic acid using an acid catalyst.[2][3]

- Heptanoic acid
- n-Butanol
- Concentrated sulfuric acid (catalyst)
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask, condenser, heating mantle, separatory funnel, distillation apparatus
- Reaction Setup: In a round-bottom flask, combine 1 mole equivalent of heptanoic acid with 1.2-1.5 mole equivalents of n-butanol.

- Catalyst Addition: While swirling the flask, carefully add a catalytic amount of concentrated sulfuric acid (e.g., 5-8 drops).[15][16]
- Reflux: Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle.[17] Let the reaction proceed for 1-2 hours. The reaction is reversible, so heating drives it towards the product.[17]
- Work-up & Isolation: Allow the mixture to cool to room temperature. Transfer the mixture to a separatory funnel.
- Washing:
  - Wash the organic layer sequentially with water to remove excess alcohol and sulfuric acid. [18]
  - Next, wash with a 5% sodium bicarbonate solution to neutralize any remaining heptanoic acid and sulfuric acid. Bubbles of CO<sub>2</sub> will form until all the acid is neutralized.[18]
  - Finally, wash with brine to remove residual water and water-soluble impurities.
- Drying: Separate the organic layer (the top layer, as the ester is less dense than the aqueous solutions) and dry it over an anhydrous drying agent like magnesium sulfate.[18]
- Purification: Filter to remove the drying agent. The crude **butyl heptanoate** can be purified by fractional distillation to obtain the pure product.[17]

## Protocol for Hydrolysis (Saponification)

This protocol outlines the base-catalyzed hydrolysis of **butyl heptanoate** back to butanol and the salt of heptanoic acid.[2]

- **Butyl heptanoate**
- Aqueous sodium hydroxide (NaOH) or potassium hydroxide (KOH) solution (e.g., 2 M)
- Ethanol (as a co-solvent to increase solubility)
- Dilute hydrochloric acid (HCl)

- Round-bottom flask, condenser, heating mantle, separatory funnel
- Reaction Setup: In a round-bottom flask, place 1 mole equivalent of **butyl heptanoate**. Add an excess (e.g., 2-3 mole equivalents) of aqueous NaOH solution. Add a small amount of ethanol to help homogenize the mixture.
- Reflux: Attach a reflux condenser and heat the mixture to reflux for 1-2 hours. The reaction is complete when the oily ester layer disappears, and the solution becomes homogeneous.
- Isolation of Alcohol: After cooling, the butanol can be separated from the aqueous solution by distillation.
- Isolation of Carboxylic Acid:
  - Transfer the remaining aqueous solution to a beaker and cool it in an ice bath.
  - Carefully acidify the solution by slowly adding dilute HCl until the solution is acidic (test with pH paper).
  - Heptanoic acid, being sparingly soluble in cold water, will precipitate out or form an oily layer.
  - The heptanoic acid can then be extracted using an organic solvent (e.g., diethyl ether) in a separatory funnel.

## Disposal Procedures

All waste containing **butyl heptanoate** must be treated as hazardous chemical waste.[\[9\]](#)

- Collect liquid waste in a designated, sealed, and properly labeled "Organic Liquid" waste container.[\[13\]](#)
- Solid waste contaminated with **butyl heptanoate** (e.g., gloves, absorbent materials) should be collected in a separate, labeled solid waste container.
- Do not dispose of **butyl heptanoate** down the drain.[\[12\]](#)

- Arrange for waste disposal through your institution's environmental health and safety (EH&S) department in accordance with all local, state, and federal regulations.[9][10]

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